

Stability and Storage of 3,3-Dimethyl-1-indanone: A Technical Guide

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Compound of Interest

Compound Name: 3,3-Dimethyl-1-indanone

Cat. No.: B145499

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3,3-Dimethyl-1-indanone**. The information is intended to assist researchers, scientists, and professionals in drug development in ensuring the integrity and purity of this compound for experimental and developmental applications.

Core Stability and Storage Recommendations

Proper storage and handling are paramount to maintaining the chemical integrity of **3,3-Dimethyl-1-indanone**. Based on information from multiple chemical suppliers, the primary storage recommendation is refrigeration.

Quantitative Data Summary

While specific quantitative stability data from forced degradation studies are not readily available in the public domain, the recommended storage conditions provide a clear directive for maintaining the compound's quality.

Parameter	Recommended Condition	Source
Storage Temperature	2-8°C	[1]
Incompatibilities	Information not available. General practice suggests avoiding strong oxidizing agents, strong acids, and strong bases.	
Light Sensitivity	Information not available. As an aromatic ketone, protection from light is advisable to prevent potential photodegradation.	
Hygroscopicity	Information not available. Storage in a tightly sealed container in a dry environment is recommended.	

Note: The absence of specific data highlights the need for experimental determination of stability under various stress conditions.

Experimental Protocols for Stability Assessment

To ascertain the stability profile of **3,3-Dimethyl-1-indanone**, a forced degradation study is recommended. The following is a generalized protocol based on established principles for stability testing of chemical compounds.

Objective

To evaluate the stability of **3,3-Dimethyl-1-indanone** under various stress conditions, including heat, light, humidity, acid, and base hydrolysis, and oxidation, to identify potential degradation products and establish degradation pathways.

Materials and Methods

- Test Substance: **3,3-Dimethyl-1-indanone**, with a known purity.

- Reagents: Hydrochloric acid (HCl), Sodium hydroxide (NaOH), Hydrogen peroxide (H₂O₂), and HPLC-grade solvents.
- Equipment: HPLC with a suitable detector (e.g., UV-Vis or Mass Spectrometry), stability chambers (temperature and humidity controlled), photostability chamber, pH meter, analytical balance.

Experimental Workflow

The following diagram illustrates the logical workflow for a comprehensive stability assessment of a chemical compound like **3,3-Dimethyl-1-indanone**.

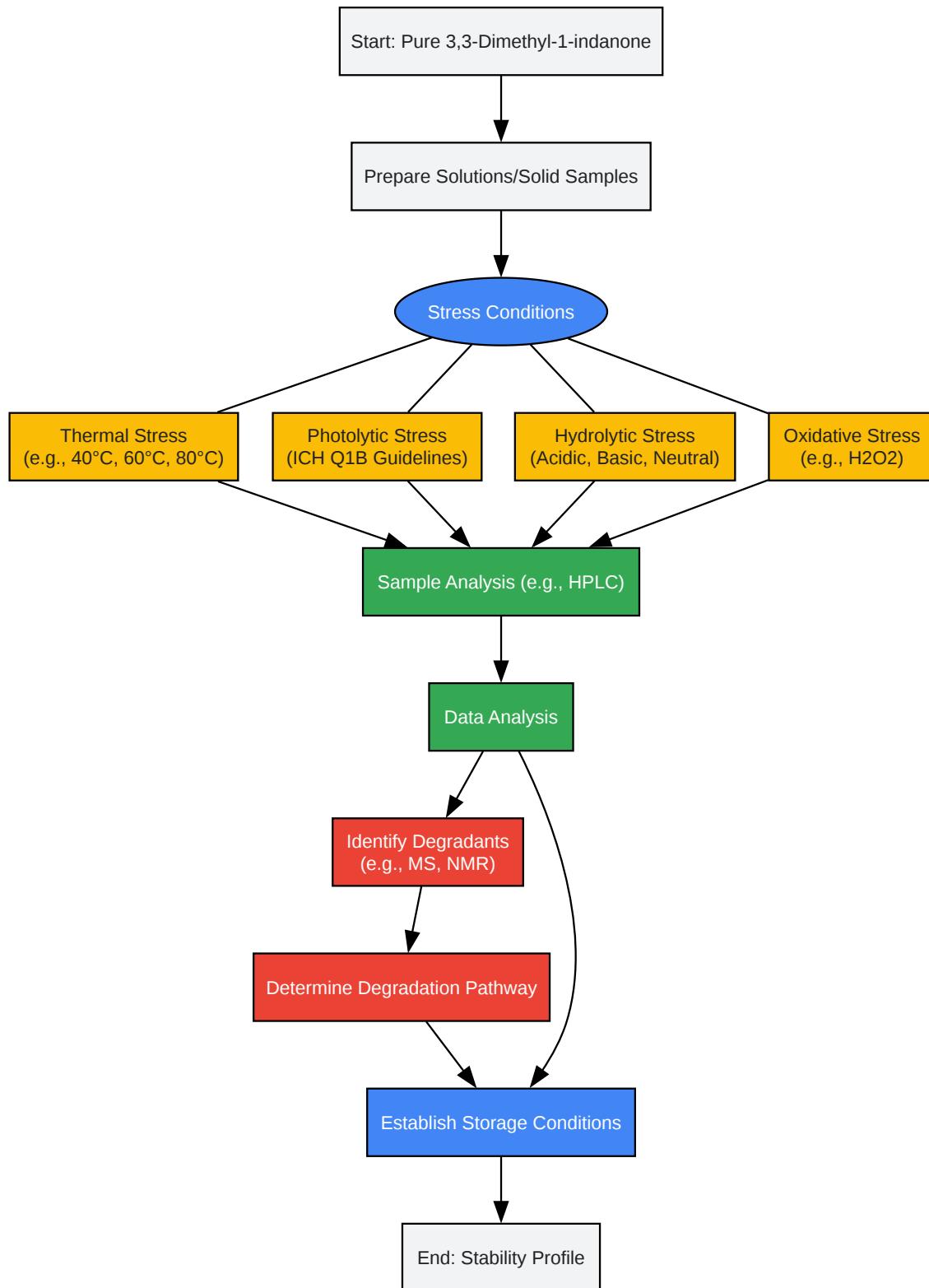


Figure 1: General Workflow for Chemical Stability Assessment

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Caption: General Workflow for Chemical Stability Assessment

Detailed Methodologies

- Preparation of Stock Solution: Prepare a stock solution of **3,3-Dimethyl-1-indanone** in a suitable solvent (e.g., acetonitrile or methanol) at a known concentration (e.g., 1 mg/mL).
- Forced Degradation Conditions:
 - Acid Hydrolysis: Treat the stock solution with 0.1 M HCl and heat at 60°C for a specified period (e.g., 2, 4, 8, 24 hours). Neutralize the samples before analysis.
 - Base Hydrolysis: Treat the stock solution with 0.1 M NaOH and heat at 60°C for a specified period. Neutralize the samples before analysis.
 - Oxidative Degradation: Treat the stock solution with 3% H₂O₂ at room temperature for a specified period.
 - Thermal Degradation: Expose solid samples and solutions to elevated temperatures (e.g., 40°C, 60°C, 80°C) for a defined duration.
 - Photostability: Expose solid samples and solutions to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter, as per ICH Q1B guidelines. A control sample should be protected from light.
- Sample Analysis:
 - At each time point, withdraw an aliquot of the stressed sample, neutralize if necessary, and dilute to a suitable concentration for analysis.
 - Analyze the samples using a validated stability-indicating HPLC method. The method should be able to separate the parent compound from all degradation products.
 - Peak purity analysis should be performed to ensure that the chromatographic peak of the parent compound is free from any co-eluting impurities.
- Data Interpretation:

- Calculate the percentage degradation of **3,3-Dimethyl-1-indanone** under each stress condition.
- Identify and characterize any significant degradation products using techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Potential Degradation Pathways

While specific degradation pathways for **3,3-Dimethyl-1-indanone** are not documented, potential degradation mechanisms for aromatic ketones can be inferred.

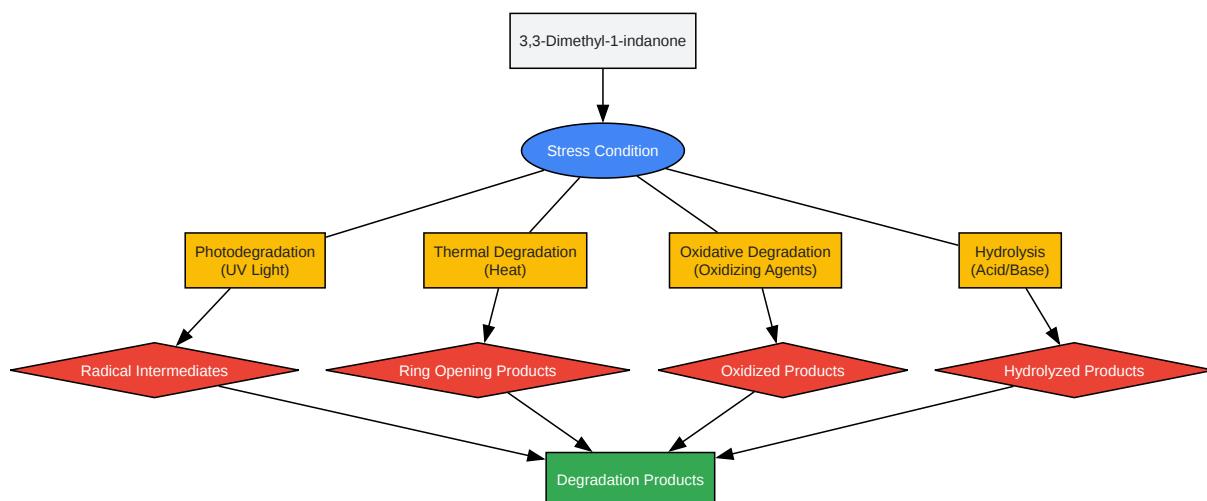


Figure 2: Potential Degradation Pathways for Aromatic Ketones

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References

- 1. apps.dtic.mil [apps.dtic.mil]
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